

Application Note and Protocol: Preparation of a 1% Azure C Working Solution

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Compound of Interest

Compound Name: Azure C

Cat. No.: B1384180

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Azure C is a metachromatic cationic dye belonging to the thiazine group, commonly utilized in histology and cytology for staining cellular components such as nuclei and mucins.[1][2] Proper preparation of staining solutions is critical to ensure reproducibility and clarity in experimental results. This document provides a detailed protocol for the preparation of a 1% (w/v) aqueous working solution of **Azure C**.

Chemical Information:

- Name: **Azure C**
- Synonyms: Monomethylthionine chloride, C.I. 52002[3]
- CAS Number: 531-57-7[3]
- Molecular Formula: $C_{13}H_{12}ClN_3S$ [3]
- Molecular Weight: 277.77 g/mol
- Appearance: Dark green crystalline powder
- Solubility: Soluble in water, forming a blue solution.

Data Presentation: Quantitative Requirements

A 1% weight/volume (w/v) solution is defined as 1 gram of solute per 100 mL of the total solution volume. The following table outlines the required mass of **Azure C** powder for preparing various volumes of a 1% working solution.

Final Volume of 1% Solution	Mass of Azure C Required
10 mL	0.1 g
50 mL	0.5 g
100 mL	1.0 g
250 mL	2.5 g
500 mL	5.0 g
1000 mL (1 L)	10.0 g

Experimental Protocol

This protocol describes the step-by-step methodology for preparing a 1% (w/v) **Azure C** aqueous solution.

3.1. Materials and Equipment

- **Azure C** powder (CAS: 531-57-7)
- Distilled or deionized water
- Analytical balance
- Weighing paper or boat
- Spatula
- Appropriate size volumetric flask with stopper (e.g., 100 mL)
- Graduated cylinder

- Beaker
- Magnetic stirrer and stir bar (optional, recommended for larger volumes)
- Wash bottle with distilled/deionized water
- Personal Protective Equipment (PPE): Safety goggles, gloves, lab coat

3.2. Safety Precautions

- Handle **Azure C** powder in a well-ventilated area or under a chemical fume hood to avoid inhalation of fine particles.
- Wear appropriate PPE, including safety goggles, gloves, and a lab coat, to prevent skin and eye contact.
- Consult the Safety Data Sheet (SDS) for **Azure C** for comprehensive safety information.

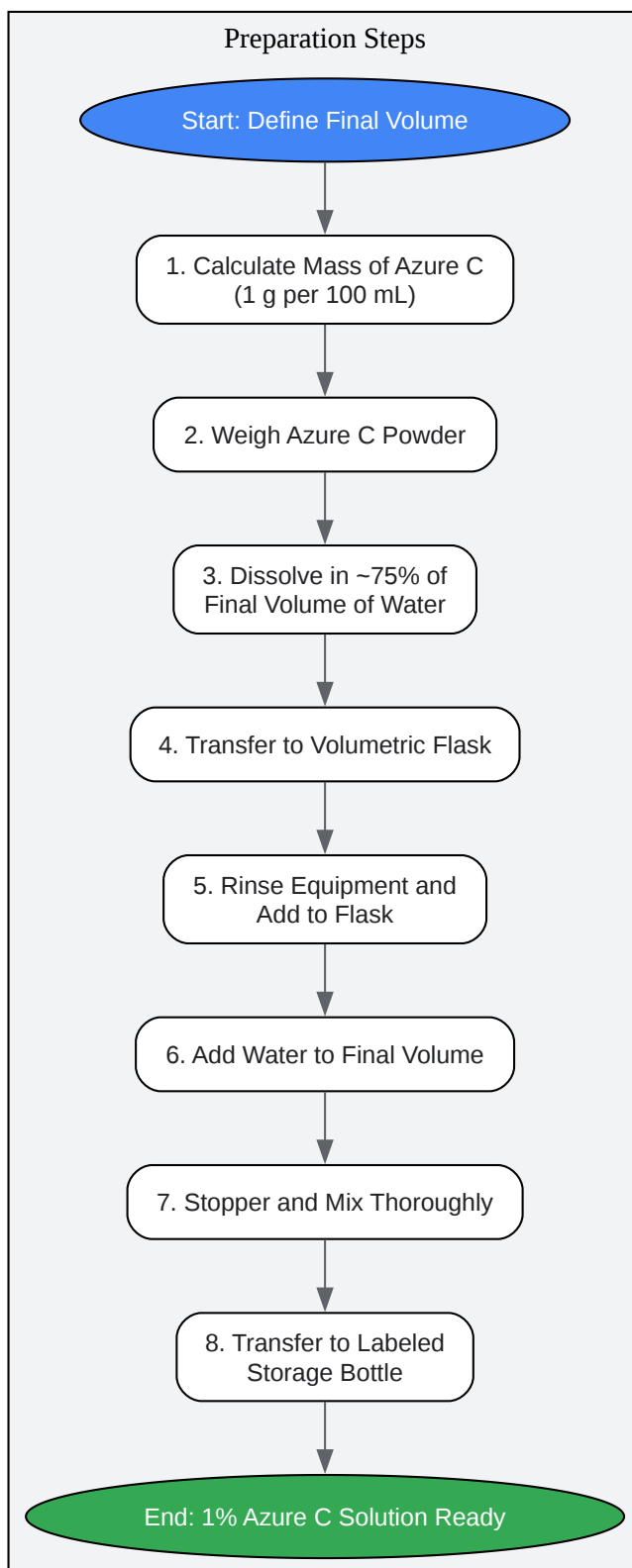
3.3. Preparation Procedure

- Calculate the Required Mass: Determine the desired final volume of the 1% **Azure C** solution and use the table above to find the corresponding mass of **Azure C** powder needed. For example, to prepare 100 mL of solution, 1.0 g of **Azure C** is required.
- Weigh the **Azure C** Powder: Place a piece of weighing paper or a weigh boat on the analytical balance and tare it. Carefully weigh the calculated mass of **Azure C** powder using a spatula.
- Initial Dissolution: Transfer the weighed **Azure C** powder into a beaker. Add approximately 70-80% of the final desired volume of distilled or deionized water. For a 100 mL final solution, this would be 70-80 mL.
- Dissolve the Powder: Place a magnetic stir bar in the beaker and place it on a magnetic stirrer. Stir the solution until the **Azure C** powder is completely dissolved. Gentle warming may aid dissolution, but avoid boiling. If a stirrer is unavailable, swirl the beaker gently. The solution should appear as a clear, blue liquid.

- **Transfer to Volumetric Flask:** Carefully transfer the dissolved **Azure C** solution from the beaker into a clean volumetric flask of the appropriate size.
- **Rinse and Transfer:** Use a small amount of distilled water from a wash bottle to rinse the beaker, stir bar, and any other equipment that was in contact with the solution, transferring the rinse water into the volumetric flask. This ensures that the entire weighed amount of dye is included in the final solution. Repeat this rinsing step 2-3 times.
- **Bring to Final Volume:** Add distilled or deionized water to the volumetric flask until the bottom of the meniscus reaches the calibration mark. Use a dropper or pipette for the final additions to avoid overshooting the mark.
- **Homogenize the Solution:** Stopper the volumetric flask and invert it several times (15-20 times) to ensure the solution is thoroughly mixed and has a uniform concentration.
- **Storage:** Transfer the prepared solution to a clearly labeled, airtight container. Store at room temperature, protected from light.

Visualization of Experimental Workflow

The following diagram illustrates the logical flow of the protocol for preparing the 1% **Azure C** working solution.



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Caption: Workflow for preparing a 1% (w/v) **Azure C** solution.

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References

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